

Application Notes and Protocols: Synthesis of 2-(5-Methylisoxazol-3-yl)acetonitrile

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Compound of Interest

Compound Name: 2-(5-Methylisoxazol-3-yl)acetonitrile

Cat. No.: B1365769

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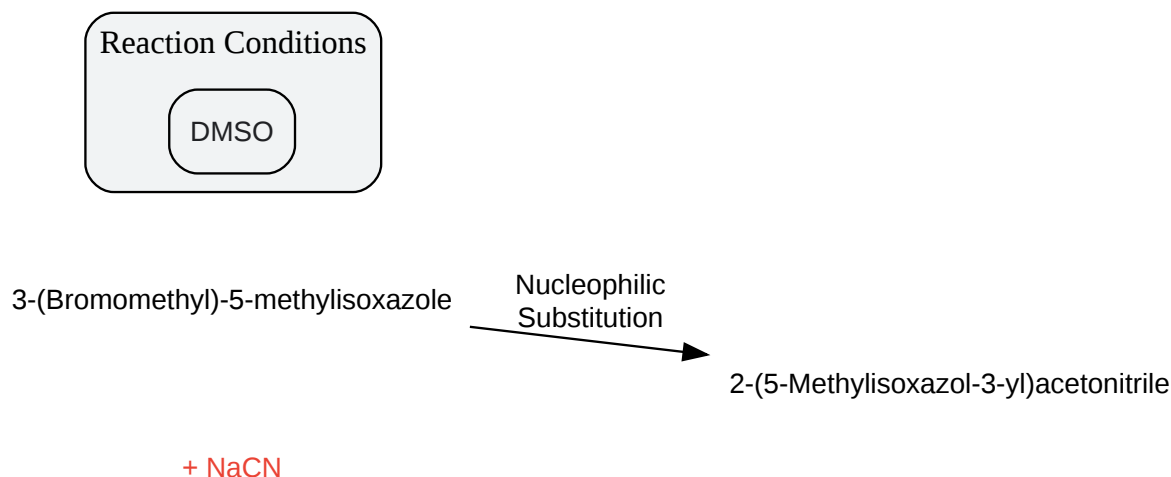
This document provides a detailed experimental protocol for the synthesis of **2-(5-Methylisoxazol-3-yl)acetonitrile**, a valuable building block in medicinal chemistry and drug development. The protocol is based on a straightforward nucleophilic substitution reaction.

Introduction

2-(5-Methylisoxazol-3-yl)acetonitrile is a key intermediate in the synthesis of various pharmacologically active compounds. Its isoxazole core and reactive nitrile group make it a versatile precursor for the construction of more complex molecular architectures. The following protocol describes a reliable method for its preparation from commercially available starting materials.

Reaction Scheme

The synthesis proceeds via a nucleophilic substitution of the bromine atom in 3-(bromomethyl)-5-methylisoxazole with a cyanide anion.



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Caption: Reaction scheme for the synthesis of **2-(5-Methylisoxazol-3-yl)acetonitrile**.

Experimental Protocol

Materials:

- 3-(Bromomethyl)-5-methylisoxazole
- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Deionized water

Equipment:

- Round-bottom flask

- Magnetic stirrer and stir bar
- Dropping funnel
- Thermometer
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

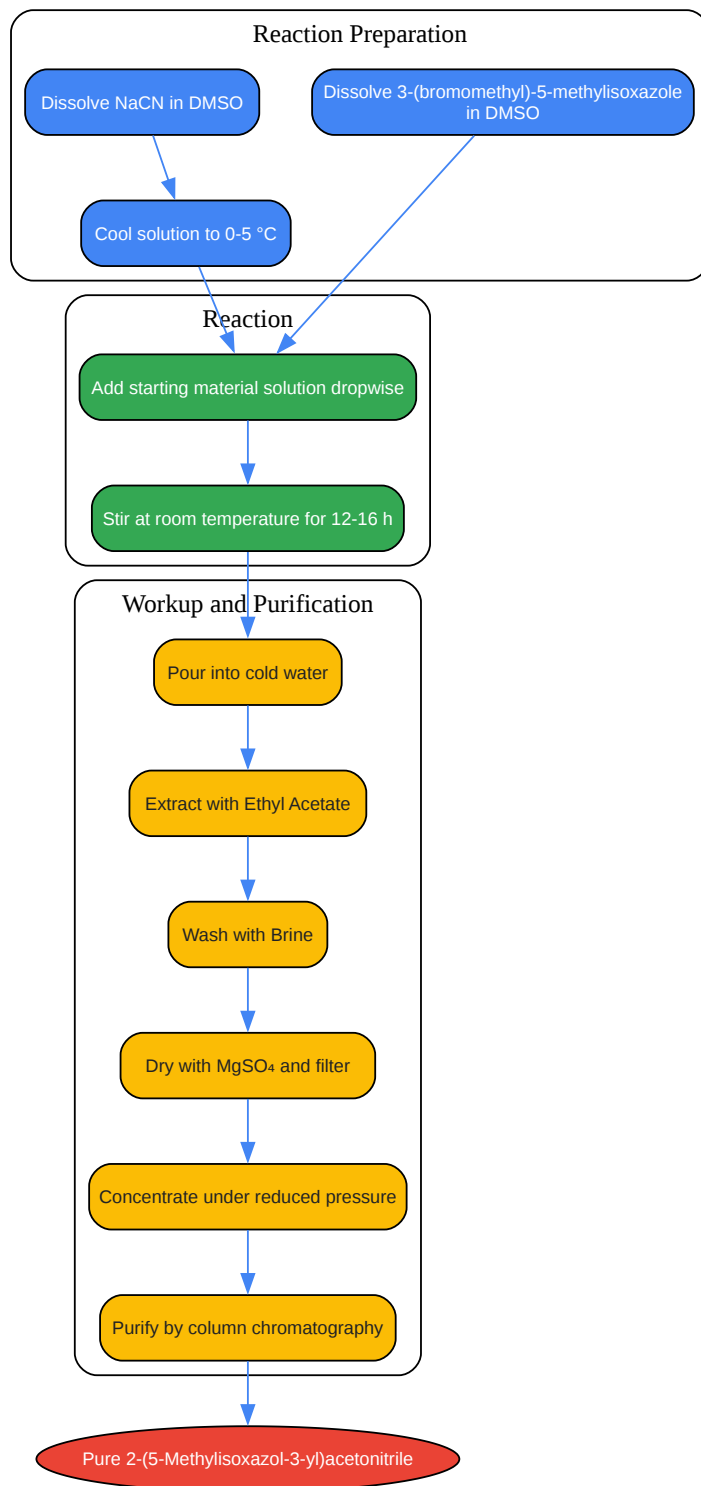
- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar, dissolve sodium cyanide (1.1 equivalents) in anhydrous dimethyl sulfoxide (DMSO). Stir the mixture at room temperature until the sodium cyanide is fully dissolved.
- **Addition of Starting Material:** Cool the solution to 0-5 °C using an ice bath. To this solution, add a solution of 3-(bromomethyl)-5-methylisoxazole (1.0 equivalent) in a minimal amount of anhydrous DMSO dropwise via a dropping funnel over 30 minutes, ensuring the temperature remains below 10 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion of the reaction, pour the mixture into a separatory funnel containing cold deionized water.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x volume of aqueous layer).
- **Washing:** Combine the organic layers and wash with brine (2 x volume of organic layer) to remove any remaining DMSO and salts.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **2-(5-Methylisoxazol-3-yl)acetonitrile**.

Data Presentation

Reagent	Molecular Weight (g/mol)	Molar Equivalents	Amount (mmol)	Mass/Volume
3-(Bromomethyl)-5-methylisoxazole	176.01	1.0	10	1.76 g
Sodium Cyanide (NaCN)	49.01	1.1	11	0.54 g
Dimethyl Sulfoxide (DMSO)	78.13	-	-	20 mL
Ethyl Acetate (EtOAc)	88.11	-	-	As needed
Brine	-	-	-	As needed
Anhydrous Magnesium Sulfate (MgSO ₄)	120.37	-	-	As needed

Visualization of Experimental Workflow



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Caption: Workflow diagram for the synthesis of **2-(5-Methylisoxazol-3-yl)acetonitrile**.

Safety Precautions

- Sodium cyanide is highly toxic. Handle with extreme caution in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Dimethyl sulfoxide can enhance skin absorption of other chemicals. Avoid skin contact.
- All reactions should be performed in a well-ventilated fume hood.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.
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